

Application Notes and Protocols for Tungsten-182 Analysis in Geological Materials

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Compound of Interest

Compound Name: Tungsten-182

Cat. No.: B076582

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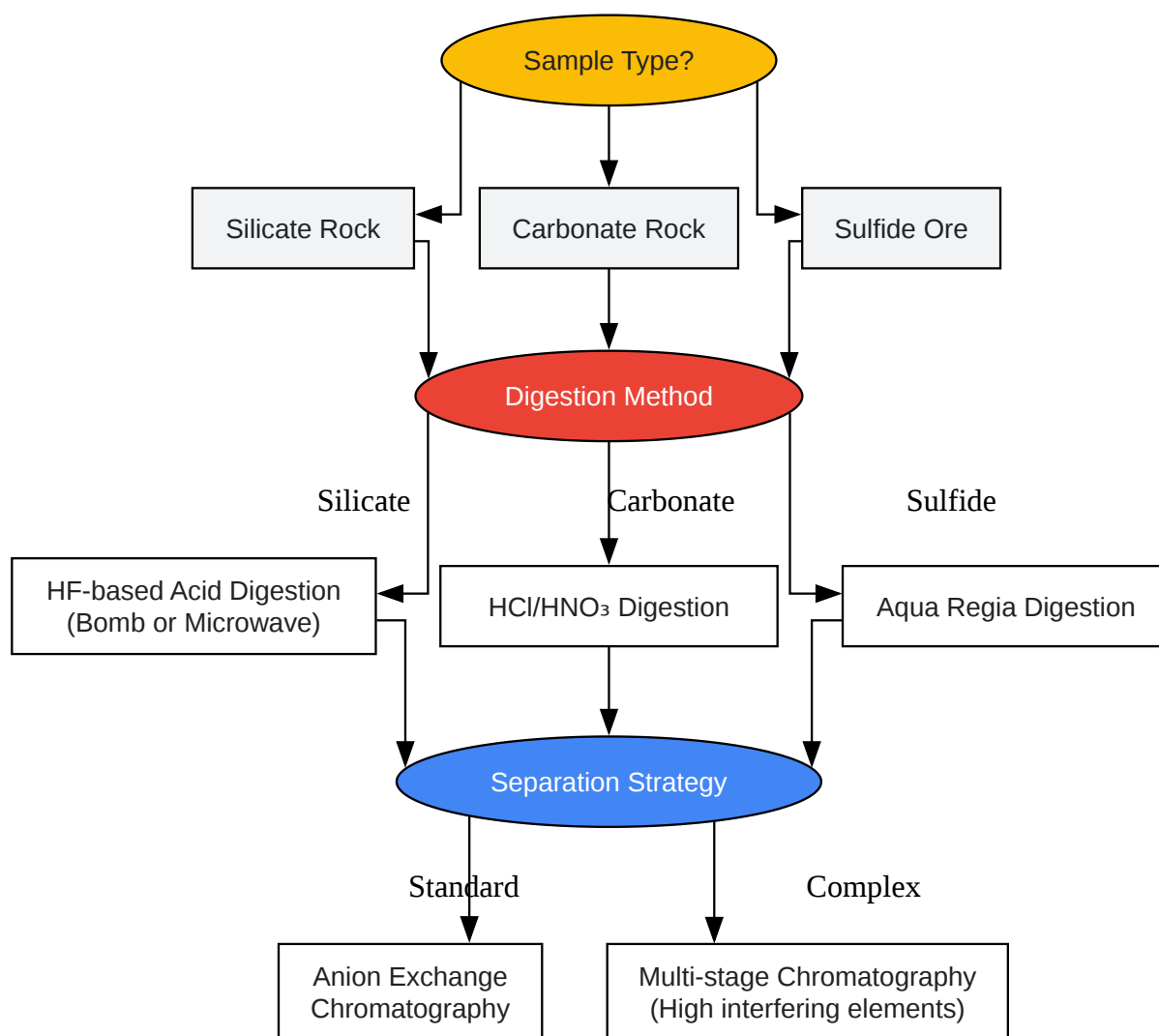
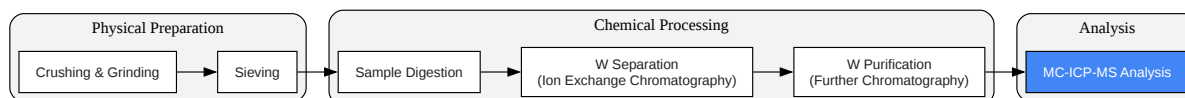
Introduction

The analysis of **Tungsten-182** (^{182}W) in geological materials provides crucial insights into a variety of geological processes, from core-mantle differentiation to the formation of ore deposits. As a moderately siderophile element, tungsten's isotopic composition can trace the contributions of core materials to mantle plumes and help decipher the timing of planetary accretion and differentiation. High-precision measurement of the $^{182}\text{W}/^{184}\text{W}$ isotope ratio is paramount for these studies and relies on meticulous sample preparation to isolate tungsten from the complex matrix of geological samples and to eliminate isobaric interferences.

This document provides a detailed overview of the sample preparation workflow, from initial physical processing to chemical separation and purification, culminating in a sample ready for analysis by Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Experimental Workflow

The overall workflow for the preparation of geological samples for ^{182}W analysis can be summarized in the following diagram:



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